

An In-depth Technical Guide to the Chemical Properties of Barium Thiosulfate

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Compound of Interest

Compound Name: *Barium thiosulfate*

Cat. No.: *B1580492*

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This guide provides a comprehensive overview of the core chemical properties of **barium thiosulfate**, tailored for researchers, scientists, and professionals in drug development. The document details the compound's physical and chemical characteristics, synthesis protocols, and key reactions, presenting quantitative data in accessible tables and illustrating processes with clear diagrams.

Core Chemical and Physical Properties

Barium thiosulfate, with the chemical formula BaS_2O_3 , is an inorganic compound that typically exists as a white crystalline powder.[1] It is most commonly found in its monohydrate form, $\text{BaS}_2\text{O}_3 \cdot \text{H}_2\text{O}$. [1] The compound is known for its low solubility in water and is insoluble in ethanol. [1][2] Due to the presence of barium, it is classified as a toxic substance and requires careful handling. [2][3]

The key physical and chemical properties of **barium thiosulfate** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Chemical Formula	BaS ₂ O ₃	[1]
Molecular Weight	~249.46 g/mol	[1][3]
Appearance	White crystalline powder	[1][3]
Density	~3.45 g/cm ³	[3][4][5]
Solubility in Water	~0.25 g/100 mL at 15°C	[1][2][3]
0.21 g/100 g at 18.5°C	[6]	
0.220 g/100g H ₂ O	[7]	
Solubility in Alcohol	Insoluble	[1][2]
Decomposition Temp.	Loses water of hydration at 110°C	[1][2]
Decomposes at ~220-228°C	[1][2][6]	
Crystal Structure	Orthorhombic (for monohydrate)	[3]
Space Group	Pnma (for monohydrate)	[3]

Synthesis and Experimental Protocols

The most prevalent method for synthesizing **barium thiosulfate** is through a precipitation reaction in an aqueous solution.[3][8] This process leverages the compound's low solubility to drive the reaction to completion.

A standard laboratory procedure for the synthesis of **barium thiosulfate** monohydrate involves the reaction of barium chloride with sodium thiosulfate.[3][9][10]

Materials:

- Barium chloride dihydrate (BaCl₂·2H₂O)
- Sodium thiosulfate pentahydrate (Na₂S₂O₃·5H₂O)

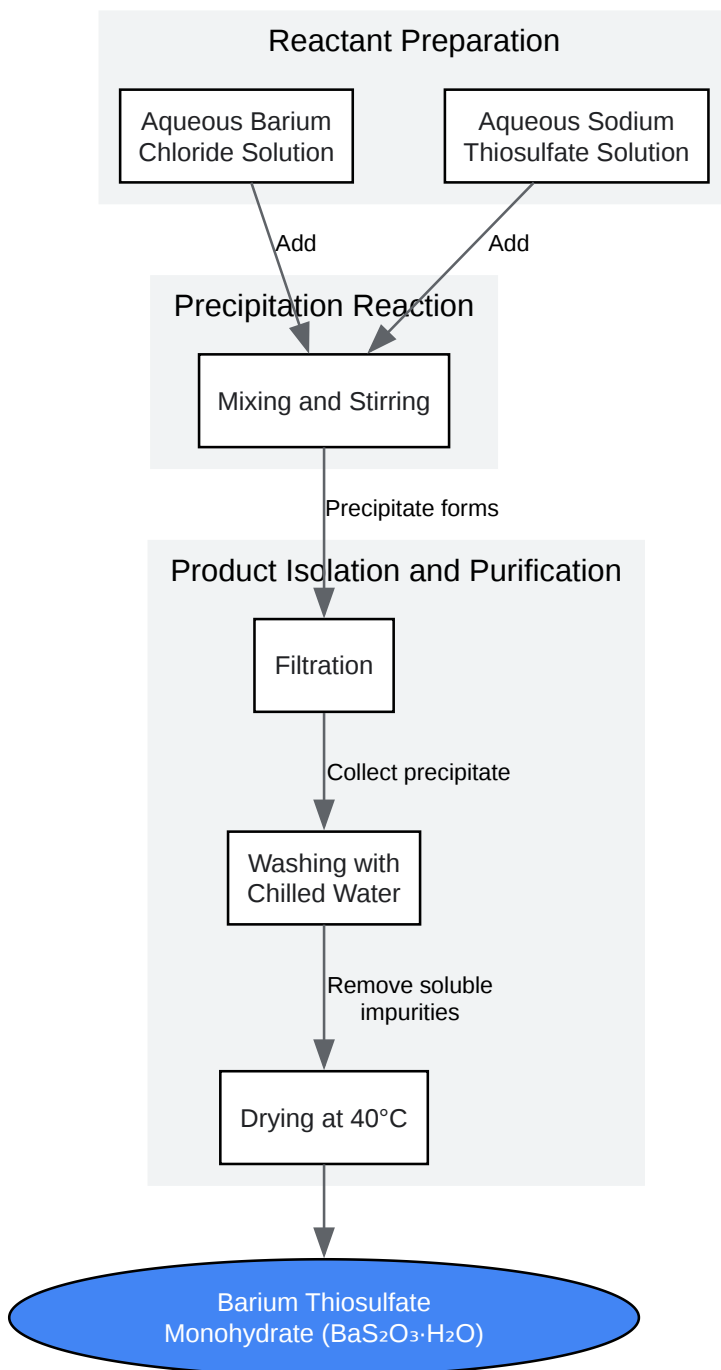
- Distilled water

Procedure:

- Prepare a solution of barium chloride by dissolving 35 g of barium chloride dihydrate in 100 mL of distilled water.[\[11\]](#)
- In a separate container, prepare a solution of sodium thiosulfate.
- Add 35.5 g of solid sodium thiosulfate pentahydrate to the barium chloride solution.[\[11\]](#)
- Stir the mixture continuously until all the sodium thiosulfate has dissolved. The formation of a white crystalline precipitate of **barium thiosulfate** monohydrate will be observed.[\[3\]](#)[\[8\]](#)
- Collect the precipitate by filtration.
- Wash the collected precipitate with chilled water to remove soluble impurities, primarily sodium chloride.[\[2\]](#)
- Dry the purified **barium thiosulfate** in air at a temperature of 40°C.[\[2\]](#)

Alternative precursors for the barium salt can include barium hydroxide or barium nitrate, which may be selected to optimize for specific characteristics such as purity or reaction rate.[\[3\]](#)

General Workflow for Barium Thiosulfate Synthesis



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Workflow for the synthesis of **barium thiosulfate**.

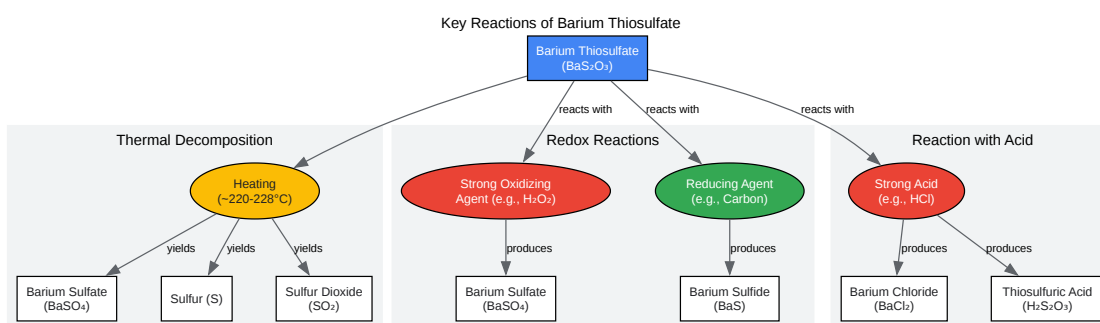
Chemical Reactions and Decomposition

Barium thiosulfate participates in several key chemical reactions, including oxidation, reduction, and decomposition upon heating.

When heated, **barium thiosulfate** monohydrate first loses its water of hydration at approximately 110°C.^{[1][2]} Upon further heating to around 220-228°C, the anhydrous compound decomposes to yield barium sulfate (BaSO_4), elemental sulfur (S), and sulfur dioxide (SO_2).^{[1][2]}

- Oxidation: **Barium thiosulfate** can be oxidized by strong oxidizing agents, such as hydrogen peroxide or chlorine. This reaction produces barium sulfate and sulfur dioxide.^{[3][8]}
- Reduction: Under reducing conditions, for example by heating with a carbon source like coke at high temperatures (e.g., 1000°C), **barium thiosulfate** can be reduced to barium sulfide (BaS).^{[3][12]}

Barium thiosulfate reacts with strong acids, such as hydrochloric acid (HCl), to form the corresponding barium salt (e.g., barium chloride) and unstable thiosulfuric acid ($\text{H}_2\text{S}_2\text{O}_3$).^{[3][13]} The thiosulfuric acid readily decomposes in the aqueous solution.



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Decomposition and primary reactions of **barium thiosulfate**.

Safety and Handling

Barium thiosulfate is harmful if swallowed or inhaled.[2][14][15] Appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling the powder to avoid ingestion and inhalation.[15][16] It should be stored in a dry, cool, and well-ventilated place, away from strong oxidizing agents.[15] As with all barium compounds, it should be handled with care due to its toxicity.

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